

Essential Safety and Operational Guide for 3,5-Di-tert-butylcatechol

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Compound of Interest

Compound Name: 3,5-Di-tert-butylcatechol

Cat. No.: B085793

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This guide provides comprehensive safety and logistical information for the handling and disposal of **3,5-Di-tert-butylcatechol**, a compound commonly used in research and development. Adherence to these protocols is critical for ensuring a safe laboratory environment.

Chemical Identifier:

- Name: **3,5-Di-tert-butylcatechol**
- CAS Number: 1020-31-1[1]
- Molecular Formula: C₁₄H₂₂O₂[2]
- Appearance: White to light yellow powder or crystals

Hazard Identification and Classification

3,5-Di-tert-butylcatechol is classified as a hazardous substance. The primary hazards are summarized below.

Hazard Class	GHS Classification	Signal Word	Hazard Statements
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation[2][3]
Serious Eye Damage/Eye Irritation	Category 2	Warning	H319: Causes serious eye irritation[2][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning	H335: May cause respiratory irritation[2][3]

Personal Protective Equipment (PPE)

The following table outlines the mandatory personal protective equipment to be used when handling **3,5-Di-tert-butylcatechol**.

Area of Protection	Required PPE	Specifications and Remarks
Eye/Face Protection	Safety glasses with side shields or chemical goggles	Goggles are required when there is a splash hazard. All eye and face protection should meet ANSI Z87.1 or European Standard EN166 standards.[4]
Skin Protection	Chemical-resistant gloves (Nitrile, Neoprene, or Butyl rubber)	Inspect gloves for any signs of degradation or punctures before use. Dispose of contaminated gloves properly and wash hands thoroughly after removal.[5]
Laboratory coat	A flame-resistant lab coat should be worn and buttoned completely to protect against splashes and dust.[5]	
Closed-toe shoes	Shoes must cover the entire foot.[5]	
Respiratory Protection	NIOSH-approved particulate respirator (e.g., N95)	Required if dust is generated or if engineering controls such as a fume hood are insufficient.[6]

Operational Plan for Safe Handling and Disposal

This step-by-step plan details the procedures for the safe management of **3,5-Di-tert-butylcatechol** from receipt to disposal.

1. Receiving and Storage:

- **Inspection:** Upon receipt, carefully inspect the container for any signs of damage or leaks.

- Labeling: Ensure the container is clearly labeled with the chemical name and all relevant hazard warnings.
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as acid chlorides, acid anhydrides, and oxidizing agents.[6] Keep the container tightly closed when not in use.[6]

2. Handling and Use:

- Engineering Controls: All handling of **3,5-Di-tert-butylcatechol** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[5] Ensure that eyewash stations and safety showers are readily accessible.[4]
- Personal Hygiene: Avoid all personal contact, including the inhalation of dust.[5] Do not eat, drink, or smoke in the laboratory. Always wash hands thoroughly after handling the chemical. [5]

3. Spill Management:

- Minor Spills: For small spills, wear appropriate PPE, sweep up the material, and place it into a suitable, labeled container for disposal.[6] Avoid creating dust.[1]
- Major Spills: In the event of a large spill, evacuate the area immediately and alert emergency responders.[5]

4. Disposal Plan:

- Waste Collection: Collect all waste material, including contaminated PPE, in a clearly labeled and sealed container.
- Disposal Route: Dispose of the chemical waste through an approved hazardous waste disposal facility.[4] Do not dispose of it down the drain or in the regular trash.[5] Follow all local, state, and federal regulations for chemical waste disposal.[5]

Emergency and First Aid Procedures

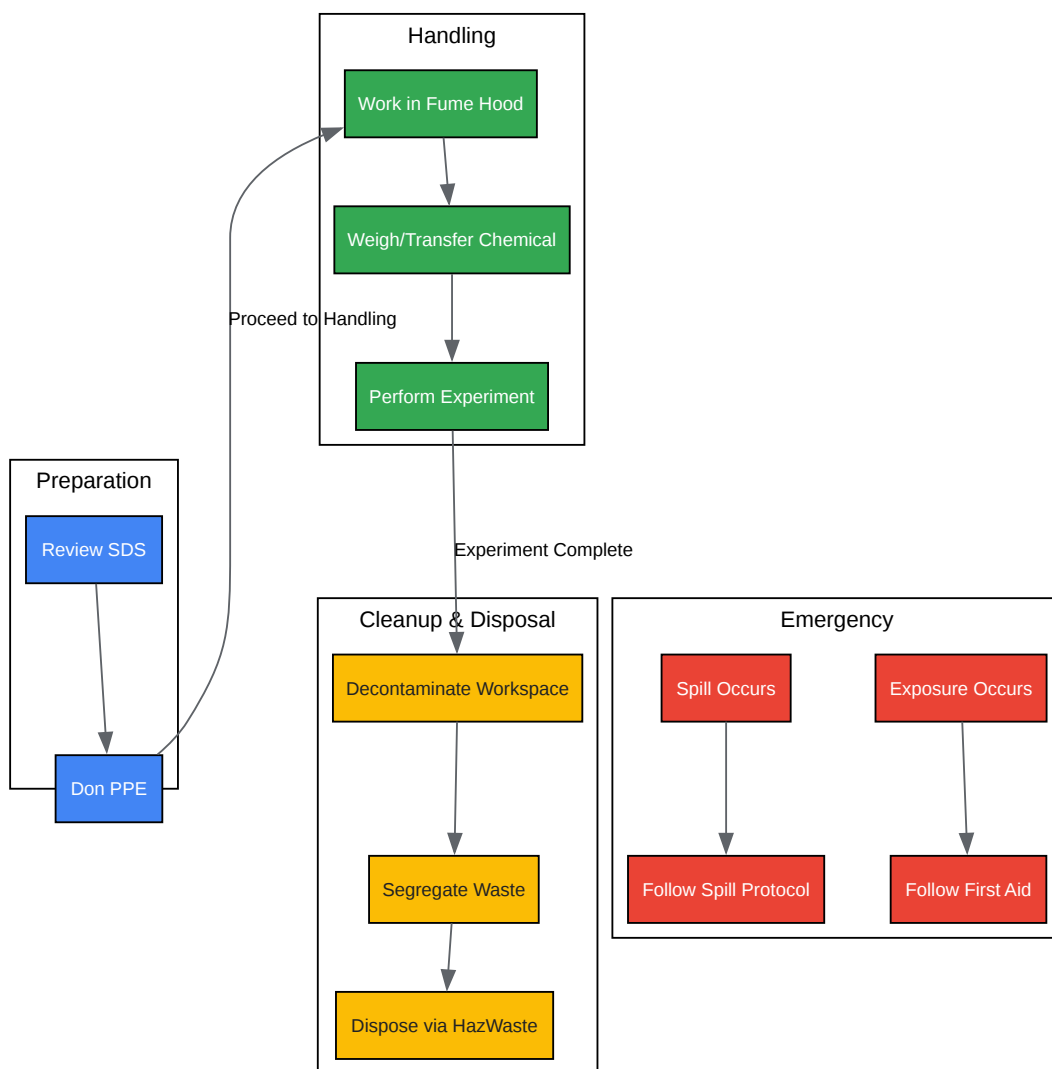
Immediate action is required in case of exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.[3] Seek immediate medical attention.[4]
Skin Contact	Immediately wash the affected area with soap and plenty of water while removing all contaminated clothing and shoes.[3] Get medical attention if irritation develops or persists.[6]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration.[3] Seek medical attention.[4]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water.[1] Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.

Experimental Protocols

Detailed experimental protocols involving **3,5-Di-tert-butylcatechol** should be designed with strict adherence to the safety precautions outlined in this guide. All procedures should be conducted in a controlled laboratory environment with appropriate engineering controls and personal protective equipment.

Workflow for Safe Handling of 3,5-Di-tert-butylcatechol

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